

Essential Safety and Logistical Information for Handling 1,12-Dibromododecane

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Compound of Interest

Compound Name: 1,12-Dibromododecane

Cat. No.: B1294643

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides essential, immediate safety and logistical information for **1,12-Dibromododecane** (CAS No. 3344-70-5), including operational and disposal plans.

Chemical Identification and Properties

Property	Value
Synonyms	Dodecamethylene dibromide, alpha,omega-Dibromododecane
Molecular Formula	C ₁₂ H ₂₄ Br ₂
Molecular Weight	328.13 g/mol
Appearance	Off-white to beige or pale brown crystalline solid.[1]
Melting Point	37 - 42 °C / 98.6 - 107.6 °F.[2][3]
Boiling Point	215 °C / 419 °F at 15 mmHg.[1][4]
Solubility	Insoluble in water, moderately soluble in organic solvents like hot methanol.[1]
Odor	Odorless.[2][3]

Hazard Identification and First Aid

While **1,12-Dibromododecane** is not classified for most acute health hazards, it is crucial to handle it with care as it may be harmful if swallowed or inhaled and can cause skin and eye irritation.^[1]

Exposure Route	First Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. ^[2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention. ^[3]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention. ^[3]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention. ^{[2][3]}

Personal Protective Equipment (PPE)

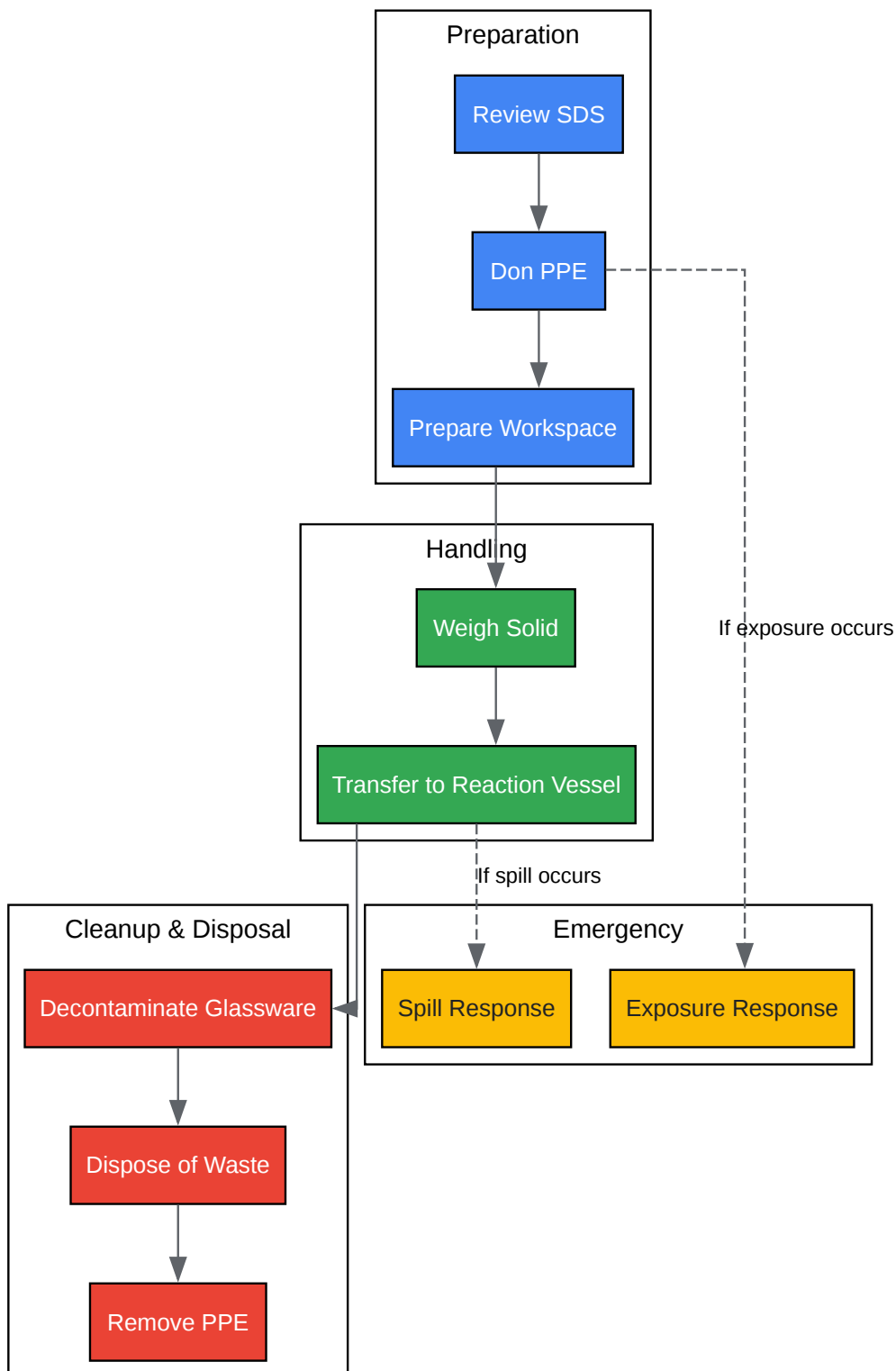
A comprehensive PPE strategy is essential to minimize exposure. The following table outlines the recommended PPE for handling **1,12-Dibromododecane**.

Body Part	Recommended PPE	Specifications
Eyes	Safety glasses with side-shields or goggles. [2]	Must comply with EN 166 or equivalent standards.
Hands	Chemical-resistant gloves.	Nitrile or neoprene gloves are generally suitable for halogenated hydrocarbons. Always check the manufacturer's compatibility chart.
Body	Lab coat, apron, or coveralls.	To prevent skin contact.
Respiratory	Dust mask (type N95) or respirator. [4]	Recommended when handling the solid form to avoid dust inhalation. Use in a well-ventilated area or under a fume hood. [1]

Operational Plan: Step-by-Step Handling Procedure

The following workflow ensures the safe handling of **1,12-Dibromododecane** in a laboratory setting.

Workflow for Safe Handling of 1,12-Dibromododecane

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